

An In-Depth Technical Guide to 1-Carbazol-9-ylpropan-1-one

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Compound of Interest

Compound Name: 1-Carbazol-9-ylpropan-1-one

Cat. No.: B15097855

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CAS Number: 59708-36-0

Disclaimer: Specific experimental data for **1-Carbazol-9-ylpropan-1-one** is not readily available in public literature. The information presented in this guide, including physical properties, spectroscopic data, and biological activities, is based on established knowledge of closely related N-acylcarbazole and carbazole ketone derivatives. The proposed synthesis protocol is a hypothetical procedure based on standard organic chemistry reactions for this class of compounds.

Introduction

Carbazole and its derivatives are a significant class of nitrogen-containing heterocyclic compounds that have garnered considerable interest in the fields of medicinal chemistry and materials science. The rigid, planar structure and electron-rich nature of the carbazole nucleus impart unique photophysical and biological properties to its derivatives. **1-Carbazol-9-ylpropan-1-one**, an N-acylated carbazole, is a member of this versatile family. This technical guide provides a comprehensive overview of its chemical characteristics, a proposed synthetic route, and a discussion of its potential biological activities based on the broader understanding of the carbazole scaffold.

Chemical and Physical Properties

While specific experimental data for **1-Carbazol-9-ylpropan-1-one** is not available, the following table summarizes the expected properties based on analogous N-acylcarbazoles.

Property	Expected Value/Observation
Molecular Formula	C ₁₅ H ₁₃ NO
Molecular Weight	223.27 g/mol
Appearance	White to off-white crystalline solid
Melting Point	Not available (expected to be a solid at room temperature)
Boiling Point	Not available
Solubility	Expected to be soluble in common organic solvents like dichloromethane, chloroform, acetone, and ethyl acetate. Sparingly soluble in alcohols and insoluble in water.

Proposed Synthesis

A plausible and efficient method for the synthesis of **1-Carbazol-9-ylpropan-1-one** is the N-acylation of carbazole with propanoyl chloride in the presence of a base. This reaction is a standard procedure for the preparation of N-acylcarbazoles.

Experimental Protocol: N-Acylation of Carbazole

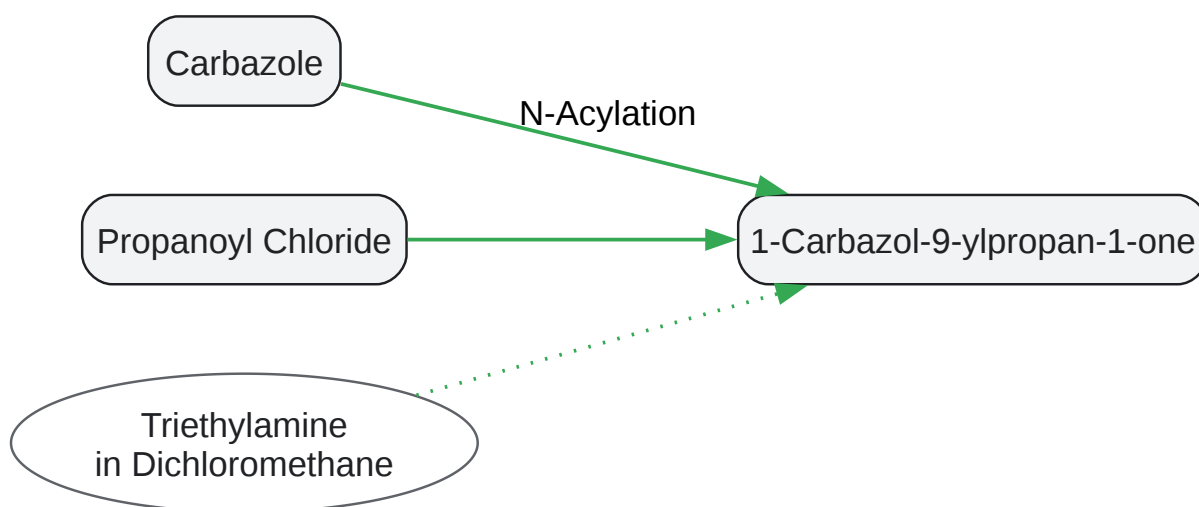
Materials:

- Carbazole
- Propanoyl chloride
- Triethylamine (or another suitable base like pyridine)
- Anhydrous dichloromethane (DCM) as solvent
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add carbazole and anhydrous dichloromethane. Stir the mixture at room temperature until the carbazole is completely dissolved.
- **Addition of Base:** Add triethylamine to the solution and stir for 10-15 minutes.
- **Acylation:** Cool the reaction mixture to 0 °C using an ice bath. Slowly add propanoyl chloride dropwise to the stirred solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., hexane:ethyl acetate).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or a mixture of hexane and ethyl acetate) or by column chromatography on silica gel to afford the pure **1-Carbazol-9-ylpropan-1-one**.



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A plausible synthetic pathway for **1-Carbazol-9-ylpropan-1-one**.

Spectroscopic Data

The following table outlines the expected spectroscopic characteristics for **1-Carbazol-9-ylpropan-1-one** based on the analysis of similar N-acylcarbazole structures.

Spectroscopic Technique	Expected Data
^1H NMR	Aromatic Protons: Multiple signals in the range of δ 7.2-8.5 ppm. Aliphatic Protons: A quartet around δ 2.8-3.2 ppm ($\alpha\text{-CH}_2$) and a triplet around δ 1.2-1.5 ppm ($\beta\text{-CH}_3$).
^{13}C NMR	Carbonyl Carbon: A signal around δ 170-175 ppm. Aromatic Carbons: Multiple signals in the range of δ 110-140 ppm. Aliphatic Carbons: Signals for the $\alpha\text{-CH}_2$ and $\beta\text{-CH}_3$ carbons.
Infrared (IR)	C=O stretch: A strong absorption band in the region of 1680-1700 cm^{-1} . C-N stretch: An absorption band around 1250-1350 cm^{-1} . Aromatic C-H stretch: Signals above 3000 cm^{-1} .
Mass Spectrometry (MS)	Molecular Ion Peak (M^+): Expected at $m/z = 223$.

Potential Biological Activities and Signaling Pathways

While no specific biological studies have been reported for **1-Carbazol-9-ylpropan-1-one**, the carbazole scaffold is a well-established pharmacophore with a broad range of biological activities. It is plausible that **1-Carbazol-9-ylpropan-1-one** may exhibit similar properties.

Antimicrobial Activity

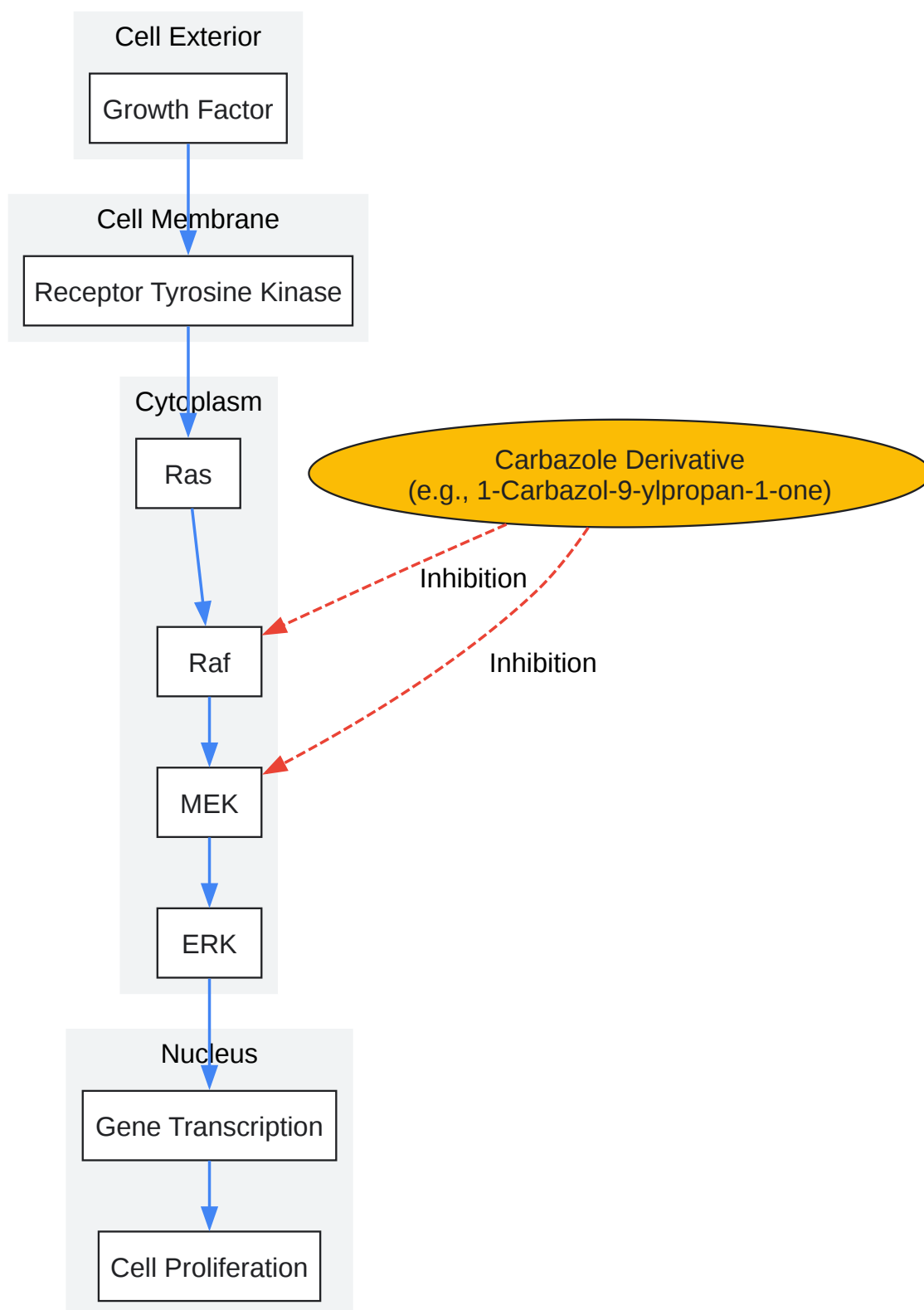
Numerous carbazole derivatives have demonstrated significant activity against a wide range of bacteria and fungi. The mechanism of action is often attributed to their ability to intercalate with DNA, inhibit key enzymes, or disrupt cell membrane integrity. The planar aromatic system of the carbazole nucleus is crucial for these interactions.

Anticancer Activity

Carbazole-containing compounds are prominent in cancer research, with some derivatives showing potent cytotoxic and antiproliferative effects against various cancer cell lines. The

proposed mechanisms of action are diverse and include:

- **DNA Intercalation and Topoisomerase Inhibition:** The planar carbazole ring can insert between the base pairs of DNA, leading to the inhibition of DNA replication and transcription. Some derivatives also inhibit topoisomerase enzymes, which are essential for DNA topology and replication.
- **Tubulin Polymerization Inhibition:** Certain carbazole derivatives can interfere with the dynamics of microtubule assembly, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.
- **Kinase Inhibition:** Carbazoles can act as inhibitors of various protein kinases that are often dysregulated in cancer, thereby disrupting signaling pathways involved in cell growth, proliferation, and survival.



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A generalized MAPK signaling pathway potentially inhibited by carbazole derivatives.

Conclusion

1-Carbazol-9-ylpropan-1-one is a member of the pharmacologically significant carbazole family of compounds. While specific experimental data for this molecule is sparse, its structural similarity to other well-studied carbazole derivatives suggests it may possess valuable biological properties, particularly as an antimicrobial or anticancer agent. The proposed synthesis via N-acylation of carbazole offers a straightforward route to obtain this compound for further investigation. Future research is warranted to isolate or synthesize **1-Carbazol-9-ylpropan-1-one**, fully characterize its physicochemical properties, and evaluate its biological potential to unlock its therapeutic promise.

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